

Benchmarking the Photostability of Disperse Red 65 Against Industry Standards

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Compound of Interest

Compound Name: *DISPERSE RED 65*

Cat. No.: *B076925*

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This guide provides a comprehensive comparison of the photostability of **Disperse Red 65**, a widely used monoazo dye, against established industry standards. The data and protocols presented herein are intended for researchers, scientists, and professionals in the drug development and textile industries who require reliable information on the light fastness of this dye.

Executive Summary

Disperse Red 65 exhibits good to very good light fastness, making it a suitable candidate for applications requiring resistance to fading upon light exposure. When tested under standardized conditions, its performance is comparable to high industry benchmarks. This guide details the experimental protocols for photostability testing and presents the performance data of **Disperse Red 65** in a clear, comparative format.

Data Presentation: Photostability of Disperse Red 65

The photostability of **Disperse Red 65** has been evaluated using internationally recognized standards: the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO). The results are summarized in the table below.

Standard	Test Method	Light Fastness Rating	Interpretation
AATCC	16-2004	6[1]	Good
ISO	105-B02	5-6[1]	Good to Very Good

Note: The light fastness is rated on the Blue Wool Scale, which ranges from 1 (very poor) to 8 (outstanding)[2][3]. A higher rating indicates greater resistance to fading.

Experimental Protocol: Photostability Testing

The following protocol is a generalized procedure based on the AATCC Test Method 16 and ISO 105-B02 for assessing the color fastness to light of textiles.[4][5][6][7]

1. Objective: To determine the resistance of a dyed textile to the fading effect of light.

2. Materials and Apparatus:

- Textile specimen dyed with **Disperse Red 65**.
- Blue Wool Standard reference fabrics (ISO 105-B08 or AATCC L2-L9).[4][8]
- Xenon arc lamp fading apparatus, capable of providing a spectral distribution similar to natural daylight (D65).[4][9][10]
- Opaque masks for covering portions of the specimens and standards.
- Grey Scale for Assessing Change in Colour (ISO 105-A02).[4]
- Spectrophotometer or colorimeter for quantitative color measurement (optional).

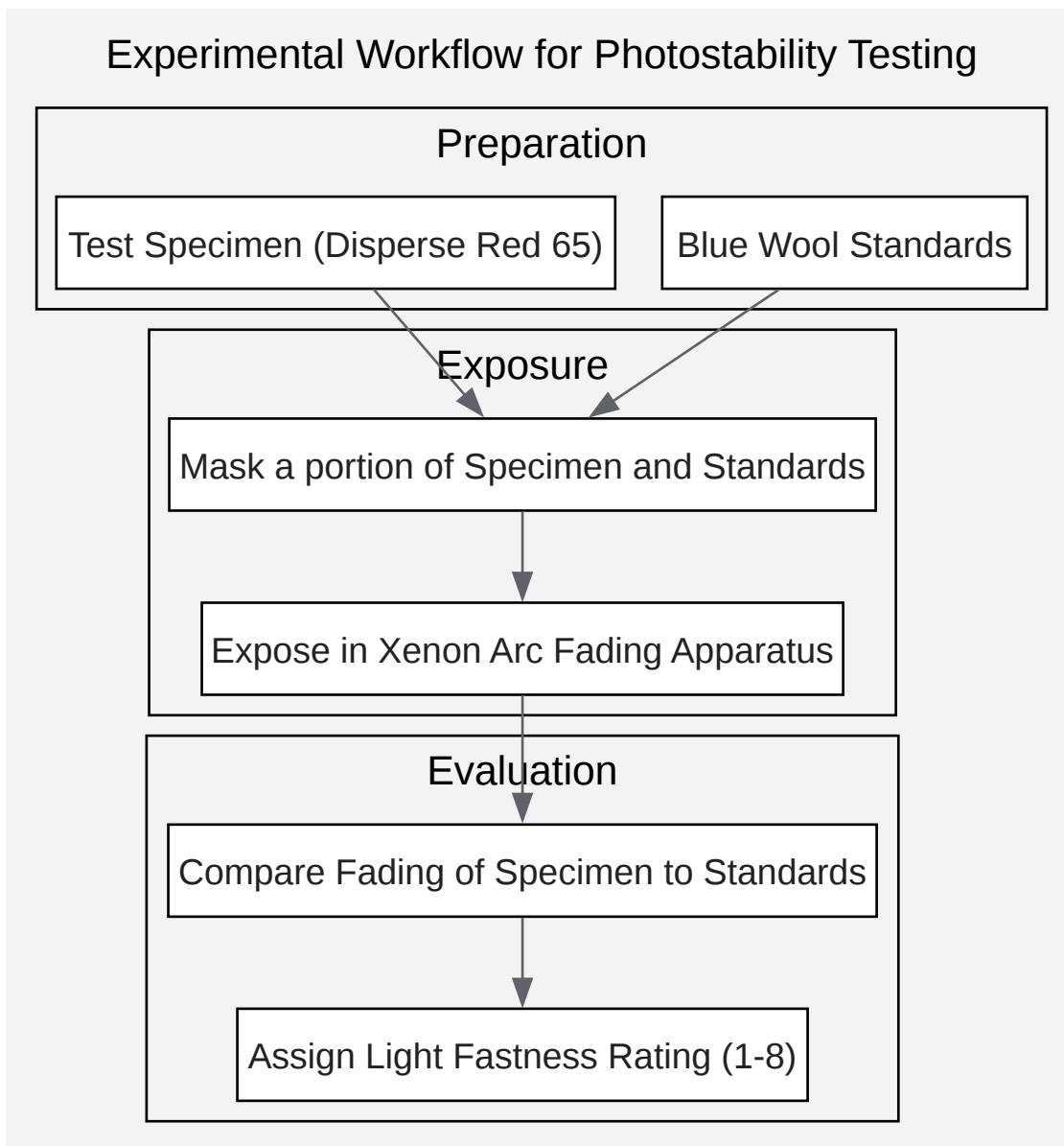
3. Procedure:

4. Reporting:

- Report the numerical rating for light fastness based on the Blue Wool Standard that most closely matches the fading of the test specimen.
- Specify the test method used (ISO 105-B02 or AATCC 16).
- Note the type of light source and the exposure conditions.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the photostability testing process.



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Caption: A flowchart of the photostability testing process.

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